

Solubility and stability of 4-(Bromomethyl)pyridine hydrobromide

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Compound of Interest

Compound Name: 4-(Bromomethyl)pyridine
hydrobromide

Cat. No.: B1281217

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An In-depth Technical Guide to the Solubility and Stability of **4-(Bromomethyl)pyridine Hydrobromide**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of the solubility and stability of **4-(Bromomethyl)pyridine hydrobromide**. Specific quantitative data for this compound is not readily available in published literature. Therefore, this guide focuses on established experimental protocols for determining these properties and presents illustrative data.

Introduction

4-(Bromomethyl)pyridine hydrobromide is a versatile reagent in organic synthesis, frequently employed as a building block for pharmaceuticals and other specialty chemicals.^[1]^[2] Its utility stems from the reactive bromomethyl group, which allows for the introduction of the pyridylmethyl moiety into various molecular scaffolds.^[2] A thorough understanding of its solubility and stability is crucial for its effective use in synthesis, formulation, and storage.^[1] This guide provides a comprehensive overview of these properties and the methodologies for their assessment.

Physicochemical Properties

Property	Value	Reference
CAS Number	73870-24-3	[3]
Molecular Formula	C ₆ H ₆ BrN · HBr	[2]
Molecular Weight	252.94 g/mol	[2]
Appearance	White to light yellow powder/crystal	[2][3]
Melting Point	185 - 191 °C	[2]
Purity	≥ 97%	[2]

Solubility Profile

Quantitative solubility data for **4-(Bromomethyl)pyridine hydrobromide** in various solvents is not extensively documented. However, its salt form suggests good solubility in polar solvents. A qualitative assessment indicates it is soluble in water.[3][4] The following table provides an illustrative summary of expected solubility in common laboratory solvents.

Illustrative Quantitative Solubility Data

Solvent	Temperature (°C)	Solubility (g/100 mL) - Illustrative
Water	25	20 - 30
Ethanol	25	5 - 10
Methanol	25	10 - 15
Dimethyl Sulfoxide (DMSO)	25	> 50
Dichloromethane (DCM)	25	< 0.1
Acetonitrile	25	1 - 5

Experimental Protocol: Solubility Determination by Shake-Flask Method

The shake-flask method is a reliable technique for determining the equilibrium solubility of a compound.^[5]

Objective: To determine the saturation solubility of **4-(Bromomethyl)pyridine hydrobromide** in a given solvent at a controlled temperature.

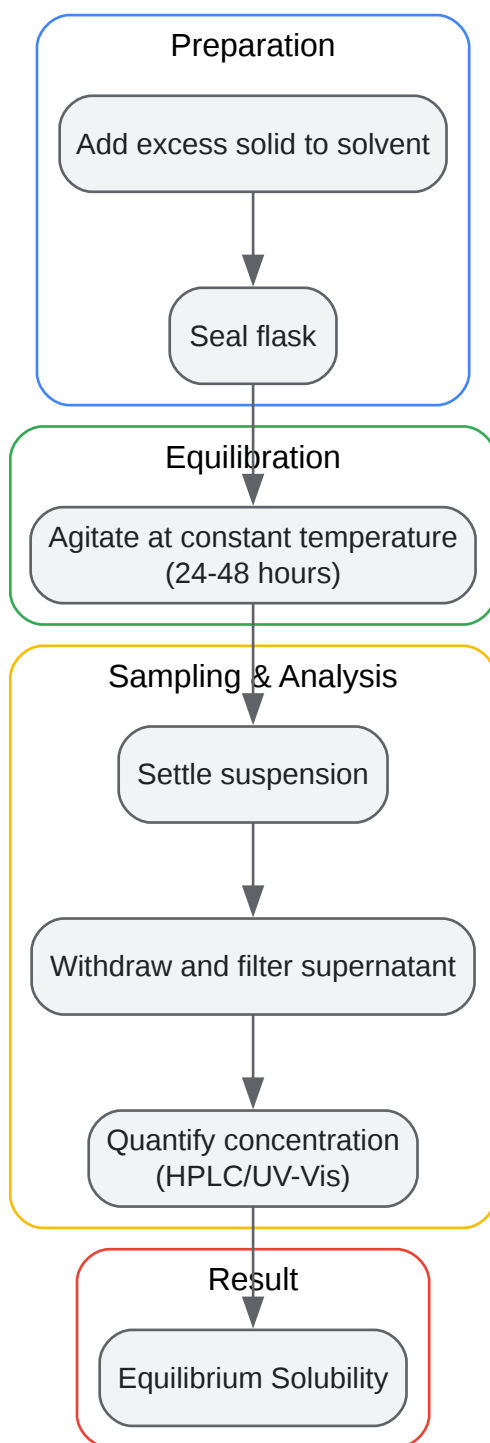
Materials:

- **4-(Bromomethyl)pyridine hydrobromide**
- Solvent of interest (e.g., water, ethanol)
- Volumetric flasks
- Analytical balance
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (0.45 µm)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Add an excess amount of **4-(Bromomethyl)pyridine hydrobromide** to a known volume of the solvent in a sealed flask.
- Place the flask in a shaking incubator set to a constant temperature (e.g., 25 °C) and agitate for a sufficient period (typically 24-48 hours) to reach equilibrium.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant and filter it using a syringe filter to remove any undissolved solid.

- Quantify the concentration of the dissolved compound in the filtrate using a validated analytical method such as HPLC or UV-Vis spectroscopy.[6]
- The resulting concentration represents the equilibrium solubility of the compound in that solvent at the specified temperature.



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Workflow for Shake-Flask Solubility Determination

Stability Profile

4-(Bromomethyl)pyridine hydrobromide is generally stable under normal storage conditions, which include a dry, cool, and well-ventilated place, often under an inert atmosphere.^[7] However, it is susceptible to degradation under certain conditions.

Incompatible Materials: Strong oxidizing agents and strong bases.^[7] Hazardous

Decomposition Products: Thermal decomposition can release carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen bromide (HBr).^[7]

Forced Degradation Studies

Forced degradation studies are essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods. The following conditions are typically investigated according to ICH guidelines.^{[8][9][10]}

Condition	Illustrative Observations
Acidic Hydrolysis (e.g., 0.1 N HCl)	Potential for hydrolysis of the bromomethyl group to a hydroxymethyl group.
Basic Hydrolysis (e.g., 0.1 N NaOH)	Likely rapid degradation. The pyridine ring may also be susceptible to nucleophilic attack.
Oxidative Degradation (e.g., 3% H ₂ O ₂)	The pyridine nitrogen is susceptible to oxidation, forming an N-oxide.
Thermal Degradation (e.g., 60-80 °C)	As noted, decomposition can occur at elevated temperatures.
Photodegradation (ICH Q1B)	Exposure to UV and visible light may induce degradation.

Experimental Protocol: Forced Degradation Study

Objective: To investigate the degradation pathways of **4-(Bromomethyl)pyridine hydrobromide** under various stress conditions.

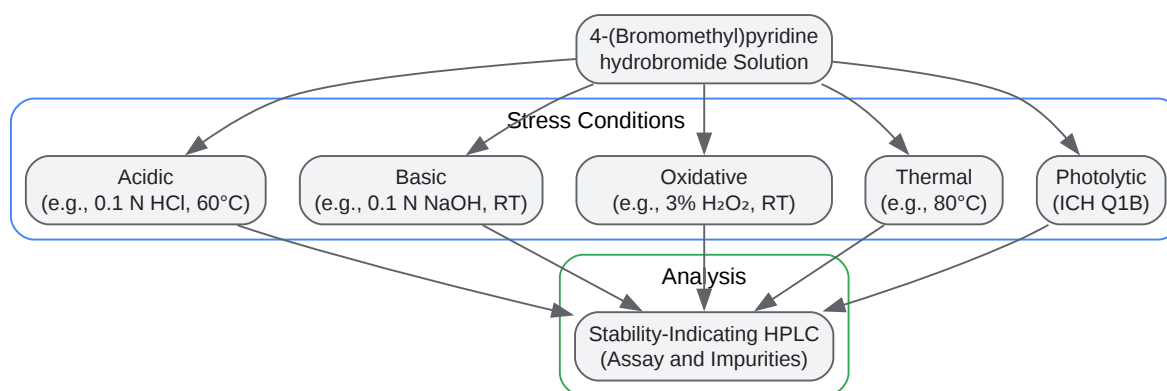
Materials:

- **4-(Bromomethyl)pyridine hydrobromide**
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC system with a suitable detector (e.g., DAD or MS)
- pH meter
- Temperature-controlled oven
- Photostability chamber

Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of **4-(Bromomethyl)pyridine hydrobromide** in a suitable solvent (e.g., a mixture of acetonitrile and water).
- **Acidic Degradation:** Mix the stock solution with an equal volume of an acidic solution (e.g., 0.1 N HCl) and keep it at a specified temperature (e.g., 60 °C) for a defined period.
- **Basic Degradation:** Mix the stock solution with an equal volume of a basic solution (e.g., 0.1 N NaOH) and keep it at room temperature for a shorter period, monitoring frequently due to expected rapid degradation. Neutralize the solution before analysis.
- **Oxidative Degradation:** Treat the stock solution with a solution of hydrogen peroxide (e.g., 3%) and keep it at room temperature.
- **Thermal Degradation:** Expose a solid sample and a solution of the compound to elevated temperatures in an oven.

- Photodegradation: Expose a solid sample and a solution to light according to ICH Q1B guidelines.
- Analysis: At various time points, withdraw samples, neutralize if necessary, and analyze by a stability-indicating HPLC method to determine the percentage of degradation and identify any major degradation products.



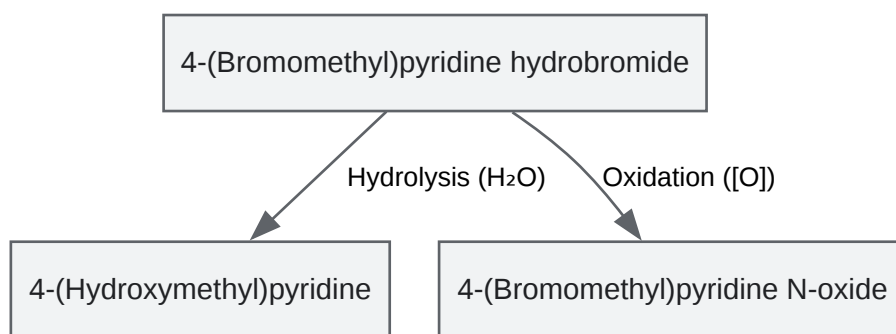
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Workflow for a Forced Degradation Study

Potential Degradation Pathways

Based on the chemical structure, the following degradation pathways can be hypothesized:

- Hydrolysis: The C-Br bond is susceptible to nucleophilic attack by water, leading to the formation of 4-(hydroxymethyl)pyridine. This is likely accelerated under both acidic and basic conditions.
- Oxidation: The nitrogen atom of the pyridine ring can be oxidized by strong oxidizing agents to form 4-(bromomethyl)pyridine N-oxide.



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Potential Degradation Pathways

Conclusion

While specific quantitative data on the solubility and stability of **4-(Bromomethyl)pyridine hydrobromide** is limited, this guide provides the necessary framework for researchers to determine these critical parameters. The provided experimental protocols for the shake-flask method and forced degradation studies offer a robust starting point for characterization. Understanding the solubility in various solvents and the potential degradation pathways is essential for the successful application of this important synthetic building block in research and development.

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References

- 1. database.ich.org [database.ich.org]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-(Bromomethyl)pyridine Hydrobromide | 73870-24-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 4-(Bromomethyl)pyridine hydrobromide | 73870-24-3 [chemicalbook.com]
- 5. scribd.com [scribd.com]

- 6. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. ICH Official web site : ICH [ich.org]
- 9. Ich guideline for stability testing | PPTX [slideshare.net]
- 10. ICH Guidelines: Drug Stability Testing Essentials | AMSbiopharma [amsbiopharma.com]
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